

# 2-Chloro-2,3-dimethylbutane CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-2,3-dimethylbutane

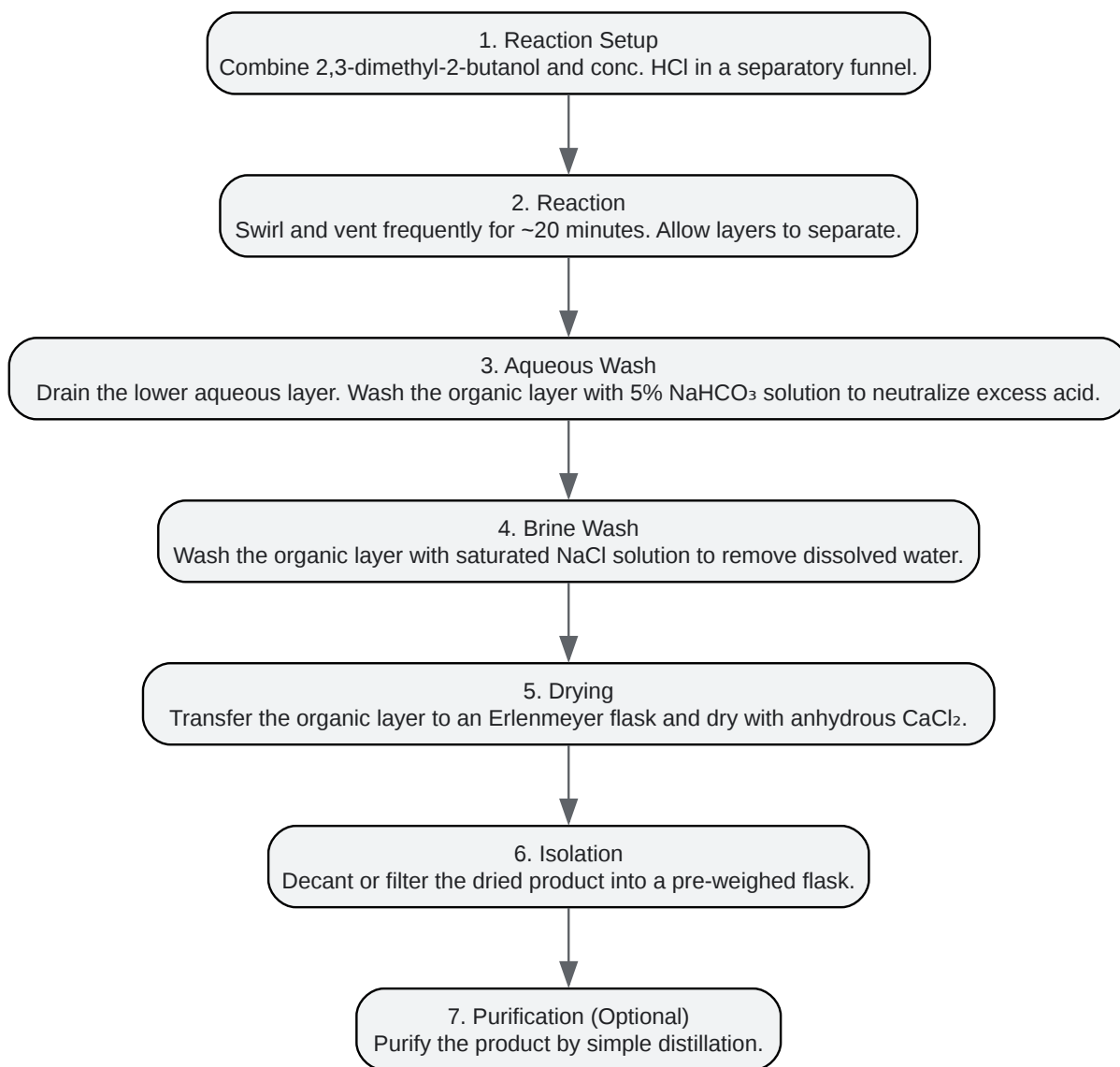
Cat. No.: B1595545

[Get Quote](#)

## Core Identification and Molecular Architecture

**2-Chloro-2,3-dimethylbutane**, a halogenated alkane, is structurally characterized by a butane backbone with methyl groups at positions 2 and 3, and a chlorine atom at the tertiary carbon (C2). This specific arrangement imparts distinct chemical properties that are central to its utility in organic synthesis.

The definitive identifier for this compound is its CAS Registry Number: 594-57-0.<sup>[1][2][3][4][5]</sup> Its molecular formula is C<sub>6</sub>H<sub>13</sub>Cl, corresponding to a molecular weight of approximately 120.62 g/mol.<sup>[1][2][3][4][6]</sup>



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Butane, 2-chloro-2,3-dimethyl- [webbook.nist.gov]
- 2. 2-chloro-2,3-dimethylbutane [stenutz.eu]
- 3. echemi.com [echemi.com]
- 4. 2-chloro-2,3-dimethylbutane | 594-57-0 [chemnet.com]
- 5. 2-chloro-2,3-dimethylbutane | CAS#:594-57-0 | Chemsrce [chemsrc.com]
- 6. 2-Chloro-2,3-dimethylbutane | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [2-Chloro-2,3-dimethylbutane CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595545#2-chloro-2-3-dimethylbutane-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)